

An In-depth Technical Guide on 10-O-Coumaroyl-10-O-deacetylasperuloside

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Compound of Interest

Compound Name: 10-O-Coumaroyl-10-O-deacetylasperuloside

Cat. No.: B1164420

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Scientific literature specifically detailing the biological activities, experimental protocols, and signaling pathways of **10-O-Coumaroyl-10-O-deacetylasperuloside** is exceptionally scarce. This guide provides a comprehensive overview of the available information on the compound itself, supplemented by a detailed analysis of its constituent moieties—the coumaroyl group and deacetylasperuloside—and related iridoid compounds. The potential biological activities are inferred from studies on these related molecules.

Introduction to 10-O-Coumaroyl-10-O-deacetylasperuloside

10-O-Coumaroyl-10-O-deacetylasperuloside is an iridoid, a class of secondary metabolites found in a variety of plants. Its chemical structure consists of a deacetylasperuloside core esterified with a coumaroyl group at the C-10 position.

Chemical Properties:

- Molecular Formula: $C_{25}H_{26}O_{12}$ [\[1\]](#)
- Molecular Weight: 518.47 g/mol [\[1\]](#)
- CAS Number: 903519-82-4 [\[1\]](#) [\[2\]](#) [\[3\]](#)

Natural Occurrence: This compound has been reported to be isolated from *Galium aparine* L. (Cleavers), a plant belonging to the Rubiaceae family.[1] Deacetylasperuloside, a core component, has been identified in several other plant species, including *Oldenlandia herbacea* var. *herbacea* and *Galium rivale*.[4][5]

Known Biological Activities and Therapeutic Potential (Inferred)

Direct studies on the biological effects of **10-O-Coumaroyl-10-O-deacetylasperuloside** are not available in the current scientific literature. However, the activities of its constituent parts and structurally similar compounds suggest potential pharmacological relevance.

2.1. Potential Anti-inflammatory Activity

Iridoids isolated from plants of the *Morinda* genus (Rubiaceae family), which are structurally related to deacetylasperuloside, have demonstrated significant anti-inflammatory properties.[6][7][8][9] For instance, *Morinda officinalis* iridoid glycosides (MOIG) have been shown to alleviate rheumatoid arthritis.[7]

- Mechanism of Action (Inferred from MOIG): MOIG exerts its anti-inflammatory effects by inhibiting the NF- κ B and JAK2/STAT3 signaling pathways.[7] It has also been found to suppress the MAPK signaling pathway in LPS-induced RAW 264.7 cells.[7]

2.2. Potential Antioxidant and Cytoprotective Effects

The p-coumaroyl moiety is known to contribute significantly to the antioxidant and cytoprotective effects of various natural compounds.[10][11] Studies comparing flavonoid glycosides with and without a p-coumaroyl group have shown that its presence enhances antioxidant activity.[10][11]

- Mechanism of Action (Inferred): The p-coumaroyl group can enhance electron-transfer and hydrogen-atom-transfer-based antioxidant pathways.[10][11] It may also contribute to cytoprotective effects through its iron-chelating properties.[10][11]

2.3. Potential Cytotoxic Activity

Compounds containing a coumaroyl moiety have been investigated for their effects on cancer cells. For example, N-(p-coumaroyl) serotonin has been shown to have antiproliferative and cytotoxic activity against lung cancer cells.[\[12\]](#)

Quantitative Data from Related Compounds

The following tables summarize quantitative data from studies on compounds containing a p-coumaroyl moiety or related iridoids. This data may provide an indication of the potential potency of **10-O-Coumaroyl-10-O-deacetylasperuloside**.

Table 1: Antioxidant Activity of Tiliroside (a flavonoid glycoside with a p-coumaroyl moiety)[\[10\]](#)

Assay	Tiliroside IC ₅₀ (μM)	Astragalin (without coumaroyl moiety) IC ₅₀ (μM)
DPPH• Scavenging	33.3 ± 1.2	50.1 ± 2.1
ABTS• ⁺ Scavenging	15.8 ± 0.7	25.6 ± 1.5
•O ₂ ⁻ Scavenging	22.4 ± 1.1	41.3 ± 1.8

Table 2: Cytotoxic Activity of N-(p-coumaroyl) Serotonin (CS) on H1299 Lung Cancer Cells[\[12\]](#)

Compound	Concentration (μM)	Effect
N-(p-coumaroyl) Serotonin (CS)	100-400	Dose-dependent antiproliferative and cytotoxic effects
N-(p-coumaroyl) Serotonin (CS)	400	Significant induction of caspase-8 activity

Experimental Protocols for Key Assays on Related Compounds

Detailed experimental methods for **10-O-Coumaroyl-10-O-deacetylasperuloside** are not available. The following are protocols used for assessing the biological activities of related

compounds.

4.1. Antioxidant Activity Assays (used for Tiliroside)[[10](#)]

- DPPH• Radical Scavenging Assay:
 - A solution of DPPH• in methanol is prepared.
 - The test compound is added to the DPPH• solution at various concentrations.
 - The mixture is incubated in the dark at room temperature.
 - The absorbance is measured at a specific wavelength (e.g., 517 nm).
 - The scavenging activity is calculated as the percentage of DPPH• discoloration.
- ABTS•⁺ Radical Scavenging Assay:
 - ABTS•⁺ radical cation is generated by reacting ABTS stock solution with potassium persulfate.
 - The ABTS•⁺ solution is diluted with a buffer to a specific absorbance.
 - The test compound is added to the ABTS•⁺ solution.
 - The absorbance is measured after a set incubation time.
 - The percentage of inhibition of absorbance is calculated.

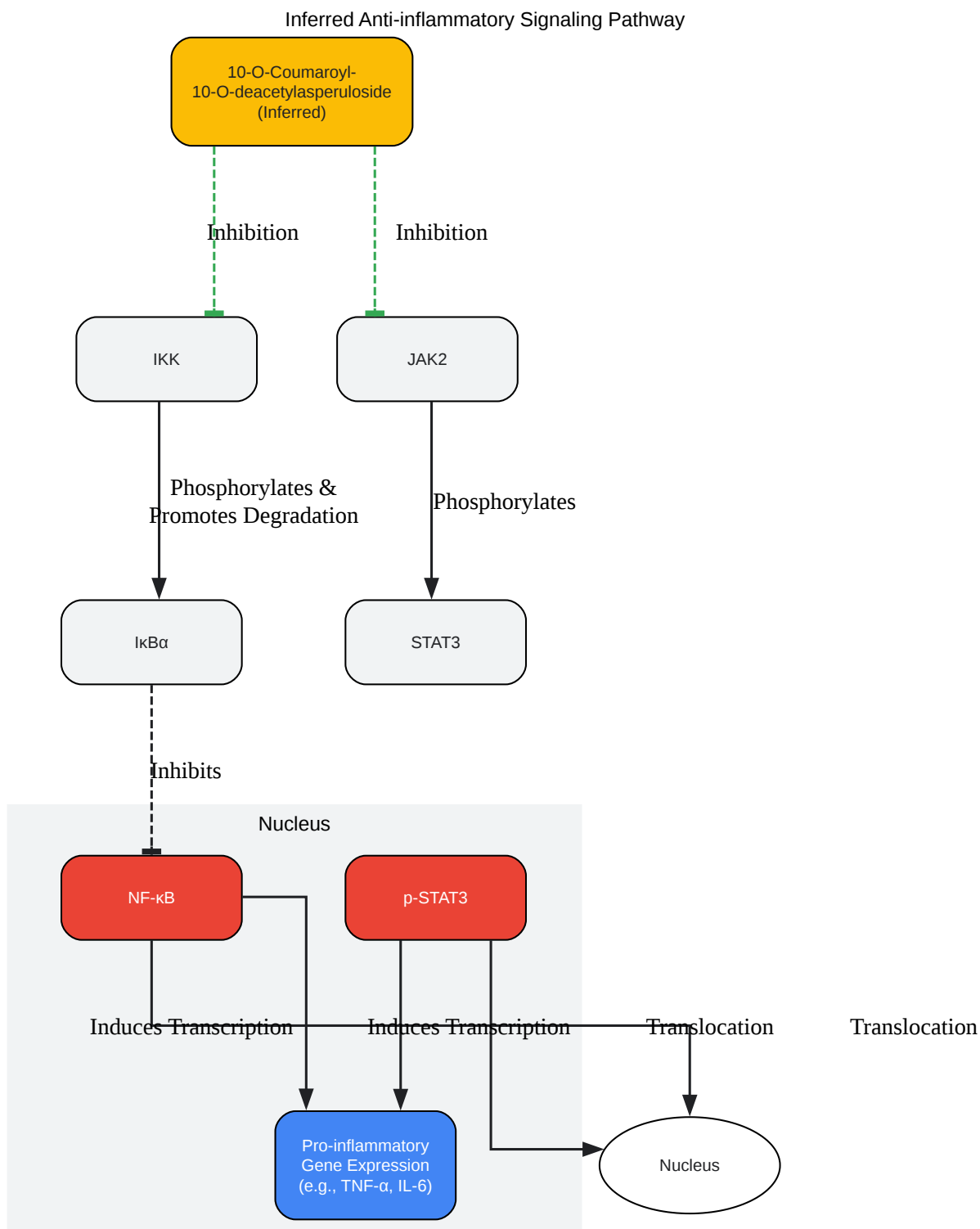
4.2. Cell Viability and Cytotoxicity Assay (MTT Assay, used for N-(p-coumaroyl) Serotonin)[[12](#)]

- Cells (e.g., H1299 lung cancer cells) are seeded in 96-well plates and allowed to adhere.
- The cells are treated with various concentrations of the test compound for a specified duration (e.g., 24, 48, 72 hours).
- MTT solution is added to each well and incubated to allow for the formation of formazan crystals.

- The supernatant is removed, and a solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals.
- The absorbance is measured at a specific wavelength (e.g., 570 nm).
- Cell viability is expressed as a percentage of the control (untreated cells).

Signaling Pathways and Experimental Workflows (Based on Related Compounds)

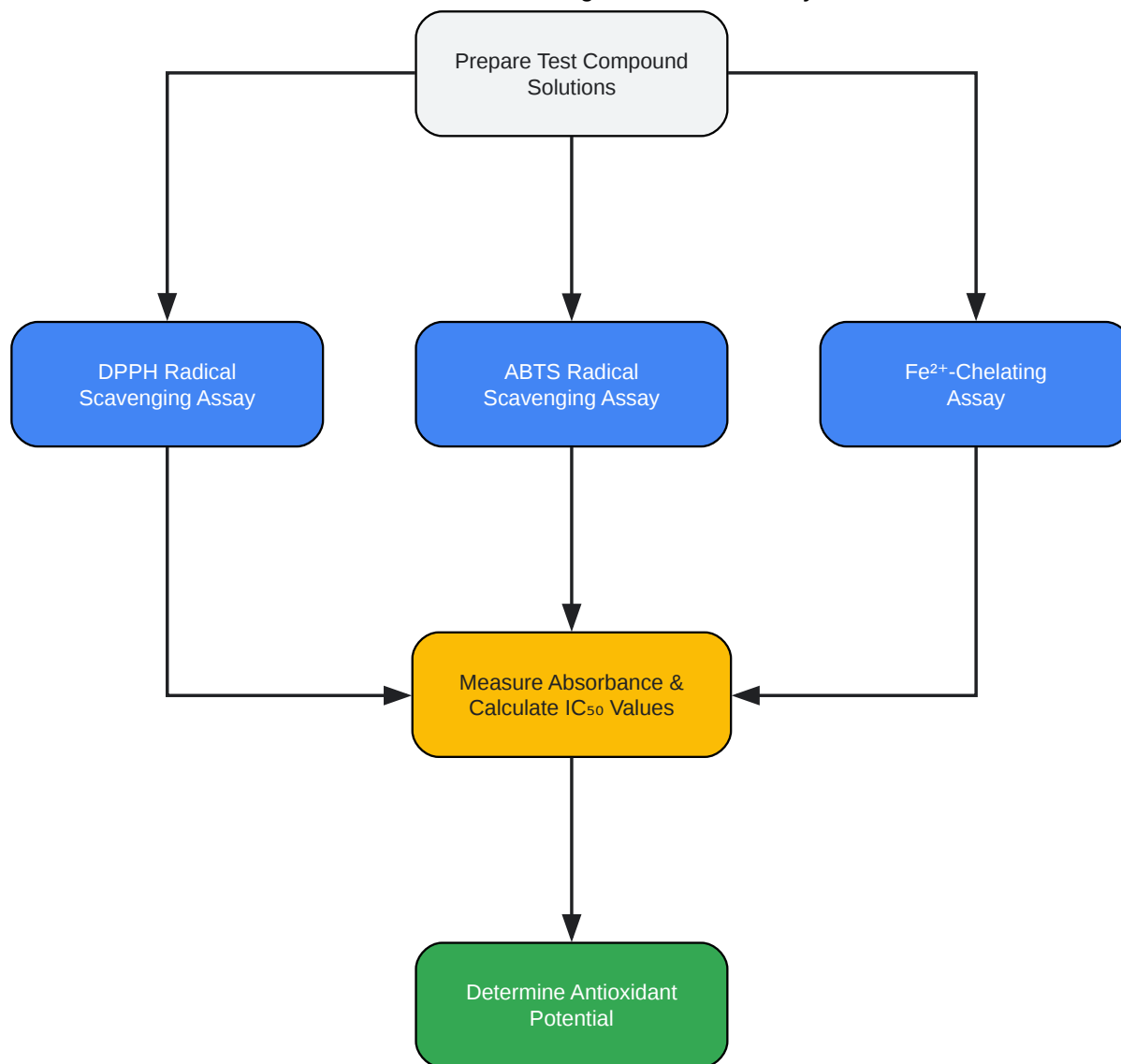
The following diagrams illustrate signaling pathways that are likely relevant to the potential biological activities of **10-O-Coumaroyl-10-O-deacetylasperuloside**, based on studies of related iridoids and coumaroyl-containing compounds.



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Caption: Inferred anti-inflammatory signaling pathway.

Workflow for Assessing Antioxidant Activity



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